

Azide-PEG3-Tos chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azide-PEG3-Tos

Cat. No.: B15606896

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In-Depth Technical Guide: Azide-PEG3-Tos

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for the heterobifunctional linker, **Azide-PEG3-Tos**. The data presented is essential for professionals engaged in bioconjugation, proteomics, and the development of advanced drug delivery systems, including antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Properties

Azide-PEG3-Tos is a versatile molecule featuring a terminal azide group and a tosyl group, separated by a hydrophilic 3-unit polyethylene glycol (PEG) spacer. The azide functional group allows for efficient covalent ligation to molecules containing alkynes, BCN, or DBCO moieties via "click chemistry". The tosyl group serves as an excellent leaving group for nucleophilic substitution reactions.

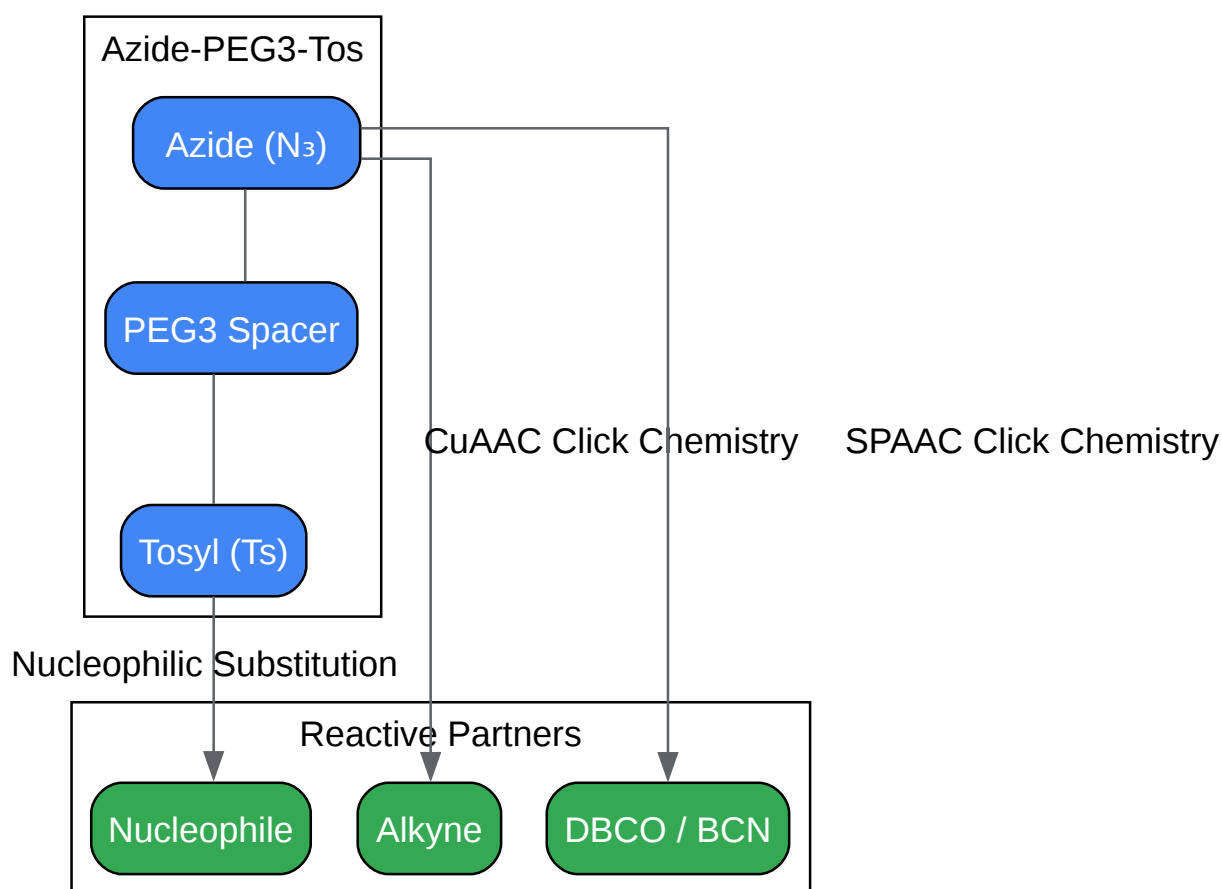
Quantitative Data Summary

The fundamental chemical properties of **Azide-PEG3-Tos** are summarized in the table below. This information is critical for accurate experimental planning, stoichiometric calculations, and analytical characterization.

| Property | Value | Citations |
|------------------|--------------|-----------------|
| Chemical Formula | C13H19N3O5S | [1][2][3][4][5] |
| Molecular Weight | 329.37 g/mol | [1][2][4] |
| Exact Mass | 329.1045 Da | [1] |
| CAS Number | 178685-33-1 | [1][2][3] |

Logical Relationship Diagram

The following diagram illustrates the functional components of the **Azide-PEG3-Tos** molecule and their primary reactive partners.



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Functional components and reactivity of **Azide-PEG3-Tos**.

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- To cite this document: BenchChem. [Azide-PEG3-Tos chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606896#azide-peg3-tos-chemical-formula-and-molecular-weight]

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